

# Application Notes and Protocols: Preparation of SGI-1027 Stock Solution in DMSO

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## Compound of Interest

Compound Name: SGI-1027

Cat. No.: B1684302

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This document provides a comprehensive guide for the preparation, storage, and handling of **SGI-1027** stock solutions in Dimethyl Sulfoxide (DMSO). **SGI-1027** is a potent inhibitor of DNA methyltransferases (DNMTs), crucial enzymes in epigenetic regulation. Accurate preparation of stock solutions is the first critical step for reliable and reproducible experimental results in studies involving this compound.

## Compound Information

**SGI-1027** is a quinoline-based compound that acts as a reversible inhibitor of DNMT1, DNMT3A, and DNMT3B.<sup>[1][2]</sup> By inhibiting these enzymes, **SGI-1027** can lead to the demethylation of DNA, reactivation of silenced tumor suppressor genes, and induction of apoptosis, making it a valuable tool for cancer research and epigenetic studies.<sup>[1][2][3]</sup>

## Key Properties of SGI-1027

Property	Value	References
Molecular Weight	461.52 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Formula	C <sub>27</sub> H <sub>23</sub> N <sub>7</sub> O	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Light yellow to yellow solid/Off-white powder	<a href="#">[4]</a> <a href="#">[6]</a>
Primary Solvent	Dimethyl Sulfoxide (DMSO)	<a href="#">[3]</a> <a href="#">[7]</a>
Water Solubility	Insoluble	<a href="#">[1]</a>
Ethanol Solubility	Insoluble	<a href="#">[1]</a>

## Solubility of SGI-1027 in DMSO

The solubility of **SGI-1027** in DMSO can vary, and it is crucial to use fresh, anhydrous DMSO as the compound's solubility is reduced by moisture.[\[1\]](#) Gentle warming and sonication may be required to achieve complete dissolution, especially at higher concentrations.[\[4\]](#)[\[5\]](#)[\[8\]](#)

Reported Solubility	Molar Concentration	Notes	References
22.25 mg/mL	~48.2 mM	Requires gentle warming	<a href="#">[8]</a> <a href="#">[9]</a>
27 mg/mL	~58.5 mM	Requires ultrasonic and warming	<a href="#">[4]</a> <a href="#">[10]</a>
35 mg/mL	~75.8 mM	-	<a href="#">[6]</a>
45 mg/mL	~97.5 mM	Sonication is recommended	<a href="#">[5]</a>
68 mg/mL	~147.3 mM	-	<a href="#">[1]</a>
92 mg/mL	~199.3 mM	-	<a href="#">[1]</a>

# Experimental Protocol: Preparation of a 50 mM SGI-1027 Stock Solution

This protocol details the steps to prepare a 50 mM stock solution of **SGI-1027** in DMSO, a concentration commonly used in cellular assays.<sup>[3][7]</sup>

## Materials

- **SGI-1027** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional, but recommended)
- Pipettes and sterile filter tips

## Procedure

- **Pre-weighing Preparation:** Before starting, allow the **SGI-1027** vial to equilibrate to room temperature to prevent condensation.
- **Weighing SGI-1027:** Carefully weigh out the desired amount of **SGI-1027** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 50 mM stock solution, you would need 23.08 mg of **SGI-1027**.
  - Calculation:  $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
  - $0.001 \text{ L} \times 0.050 \text{ mol/L} \times 461.52 \text{ g/mol} = 0.02308 \text{ g} = 23.08 \text{ mg}$
- **Adding DMSO:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **SGI-1027** powder.

- Dissolution:
  - Tightly cap the vial and vortex thoroughly for 1-2 minutes.
  - Visually inspect the solution for any undissolved particles.
  - If particles remain, briefly sonicate the solution or warm it in a water bath set to 37°C for 5-10 minutes.[\[4\]](#)[\[5\]](#)[\[8\]](#) Vortex again until the solution is clear. Note: Avoid excessive heating.
- Aliquoting: Once the **SGI-1027** is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.[\[1\]](#)[\[5\]](#)
- Storage: Store the aliquots at -20°C or -80°C for long-term stability.

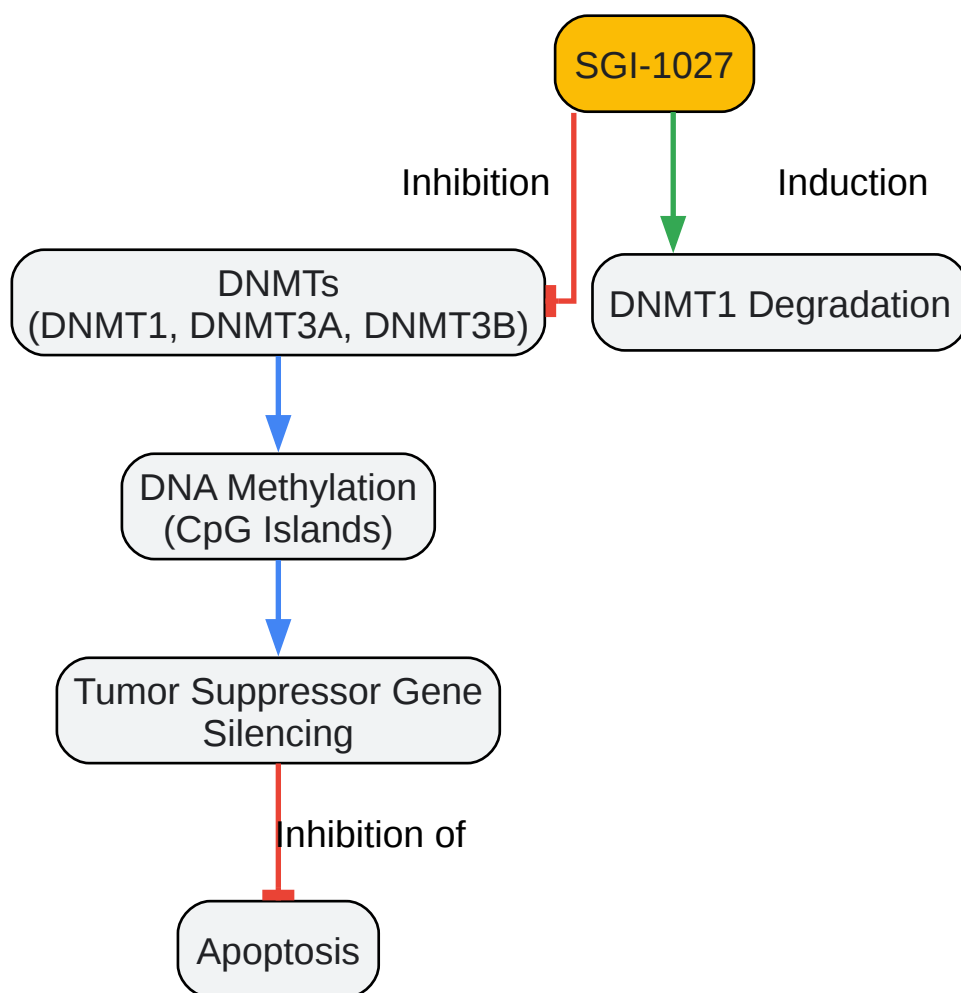
## Recommended Storage Conditions

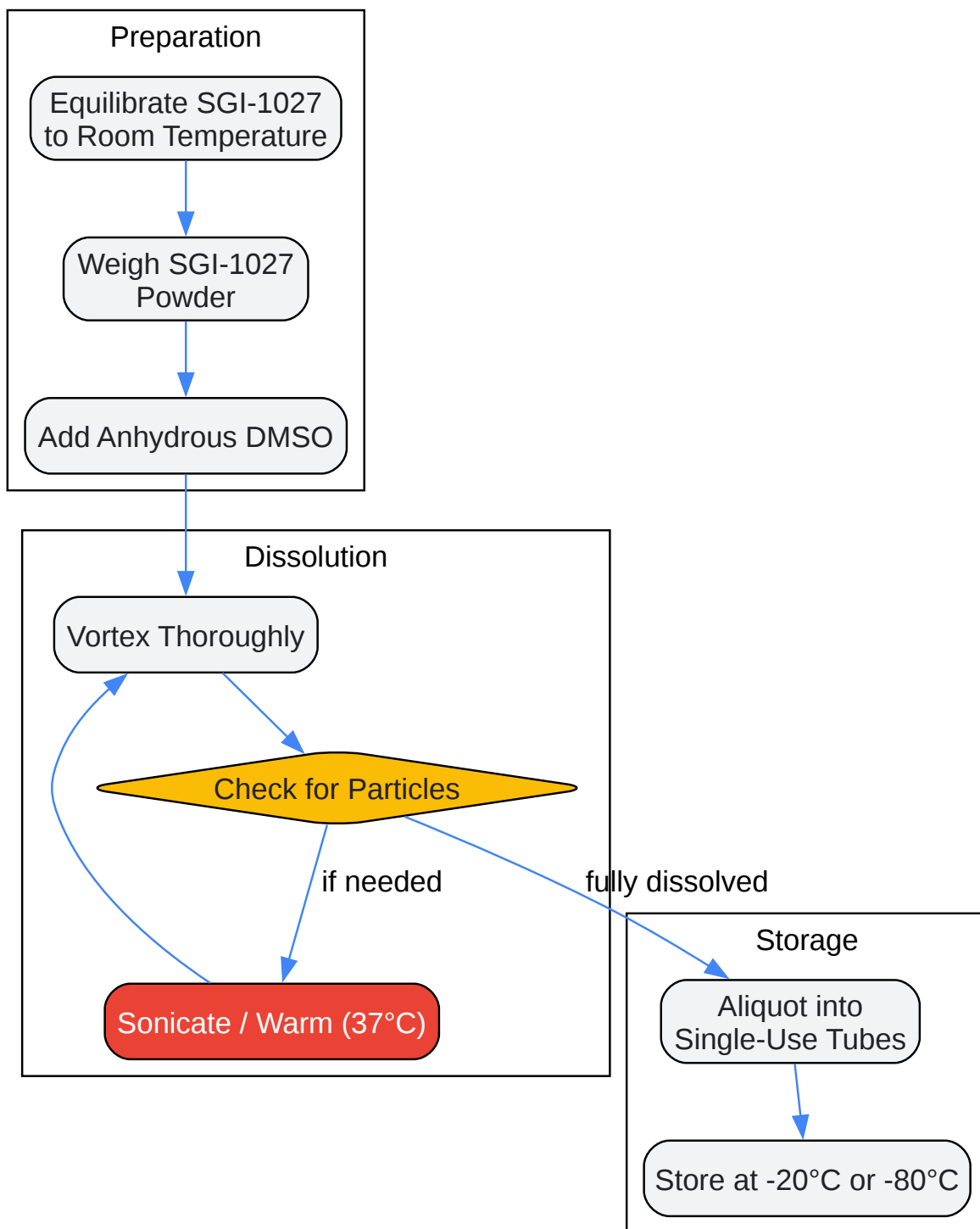
Storage Type	Temperature	Duration	References
Powder	-20°C	3 years	<a href="#">[4]</a> <a href="#">[5]</a>
Stock Solution in DMSO	-20°C	1 month to 1 year	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[11]</a>
Stock Solution in DMSO	-80°C	6 months to 2 years	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[11]</a>

## Visualizations

### SGI-1027 Mechanism of Action

The following diagram illustrates the inhibitory effect of **SGI-1027** on DNA methylation.





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